

Benzobicyclon efficacy in comparison to traditional rice herbicides

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Compound of Interest

Compound Name: Benzobicyclon [ISO]

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Benzobicyclon: A Paradigm Shift in Rice Herbicide Technology

A comprehensive analysis of benzobicyclon's efficacy reveals a potent new tool for rice cultivators, particularly in combating herbicide-resistant weeds. This novel herbicide, a 4-hydroxyphenylpyruvate dioxygenase (HPPD)-inhibiting herbicide, demonstrates significant advantages in weed control spectrum and utility in resistance management when compared to traditional rice herbicides.

Benzobicyclon, a Group 27 herbicide, offers a much-needed new site of action (SOA) for rice producers in regions like the Midsouth of the United States. Its unique mode of action provides effective control against a broad spectrum of problematic weeds, including aquatic, broadleaf, grass, and sedge species.^{[1][2]} Notably, it is effective against weeds that have developed resistance to commonly used acetolactate synthase (ALS)-inhibiting herbicides (Group 2).^{[1][2]}

Comparative Efficacy: Outperforming Traditional Options

Field studies have consistently demonstrated benzobicyclon's ability to enhance weed control when integrated into existing herbicide programs. In both quizalofop- and imidazolinone-resistant rice systems, the addition of benzobicyclon to standard herbicide programs resulted in comparable or improved control of weedy rice.^{[1][3]} This is a significant finding for producers

struggling with the genetic similarity between weedy rice and cultivated rice, which makes effective post-emergence control challenging.[1]

Moreover, research indicates that benzobicyclon can broaden the spectrum of weed control.[2] For instance, its inclusion can improve the management of aquatic species and rice flatsedge (*Cyperus iria* L.) compared to using quizalofop alone.[2]

Quantitative Weed Control Performance

The following tables summarize the efficacy of benzobicyclon from various experimental studies, showcasing its performance against key rice weeds.

Weed Species	Benzobicyclon Rate (g ai/ha)	Application Timing	Flood Depth (cm)	Control (%)	Source
Amazon sprangletop (Leptochloa panicoides)	247	Early Post-flood	5 & 15	100	[4]
ALS-resistant Rice Flatsedge (Cyperus iria)	247	Early Post-flood	5 & 15	>99	[4]
Barnyardgrasses (Echinochloa crus-galli)	371	Post-flood	15	> Barnyardgrasses control at 247 g/ha	[4]
Duckweed (Heteranthera limosa)	246	Pinpoint flood	-	>90	[5][6]
Yellow Nutsedge (Cyperus esculentus)	246	Pegging rice	-	>90 (at 49 DAT)	[5]
Weedy Rice	Standard program + Benzobicyclon	Post-flood	-	Comparable or improved vs. standard program alone	[1][3]

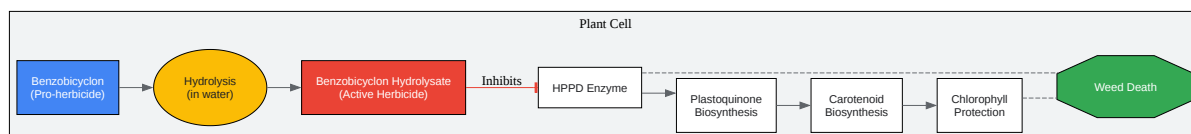
Enhanced Control with Tank-Mix Partners

The efficacy of benzobicyclon can be further amplified when used in combination with other herbicides. Tank-mixing benzobicyclon with herbicides such as bispyribac, cyhalofop, halosulfuron, imazamox, penoxsulam, and propanil has been shown to increase the spectrum

and effectiveness of weed control.[7] For example, adding benzobicyclon at 247 g/ha to halosulfuron at 53 g/ha increased barnyardgrass control.[4] Similarly, the addition of benzobicyclon to halosulfuron, imazamox, or cyhalofop resulted in greater than 90% control of red sprangletop and Amazon sprangletop.[4]

Mode of Action: A Pro-Herbicide Approach

Benzobicyclon itself is not the active herbicidal compound. It is a pro-herbicide that undergoes a non-enzymatic hydrolytic reaction in the presence of water to form its potent phytotoxic derivative, benzobicyclon hydrolysate.[1][8] This active compound inhibits the 4-hydroxyphenylpyruvate dioxygenase (HPPD) enzyme.[1][8] The inhibition of HPPD disrupts plastoquinone biosynthesis, leading to characteristic bleaching symptoms on new growth, followed by chlorosis and ultimately, plant death.[1][8]



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Benzobicyclon's mode of action as an HPPD inhibitor.

Experimental Protocols

The efficacy of benzobicyclon is influenced by several factors, including application timing, flood depth, and weed growth stage. The following outlines a typical experimental protocol for evaluating benzobicyclon's performance in a drill-seeded rice system.

Objective: To determine the efficacy of benzobicyclon on various weed species in drill-seeded rice.

Experimental Design: Randomized complete block design with four replications.

Plot Size: Varies by study, but a representative size is 1.5m x 5m.

Rice Cultivar: A common japonica-type rice cultivar, as they have shown good tolerance to benzobicyclon.^[1] Indica-type cultivars have demonstrated higher sensitivity.

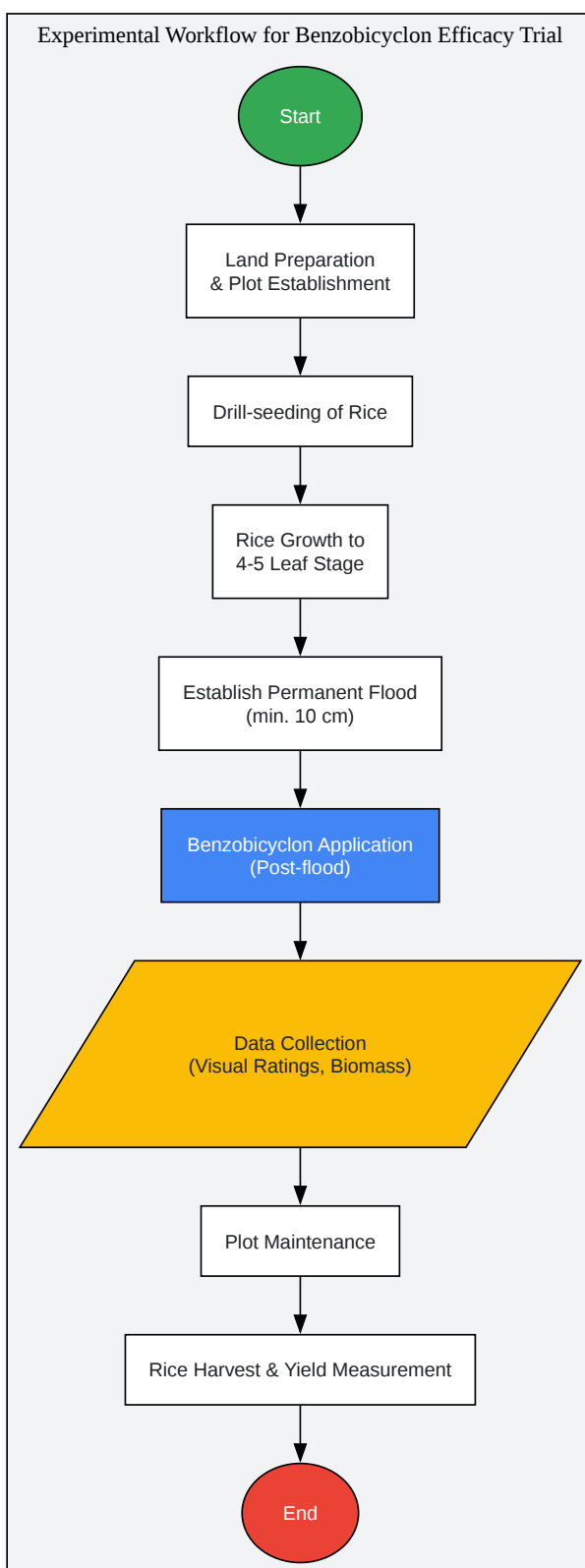
Herbicide Application:

- Timing: Post-flood application is critical, as benzobicyclon requires water for activation.^[1] Applications are typically made after a permanent flood has been established.
- Rates: Benzobicyclon is often evaluated at rates ranging from 200 to 400 g ai/ha.^[9]
- Application Method: Can be applied aerially or with a backpack sprayer calibrated to deliver a specific volume.

Flood Management: A continuous flood of at least 10 cm is recommended for optimal performance.^{[1][2]}

Data Collection:

- Weed control is visually rated at specified intervals after treatment (e.g., 14, 28, and 42 days after treatment) on a scale of 0% (no control) to 100% (complete weed death).
- Rice injury is also visually assessed.
- Weed biomass can be collected from a specified area within each plot, dried, and weighed for a quantitative measure of control.
- Rice yield is typically measured at the end of the season.



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A generalized workflow for a field trial evaluating benzobicyclon.

Conclusion

Benzobicyclon represents a significant advancement in rice weed management. Its novel mode of action provides an effective solution for controlling a broad spectrum of weeds, including those resistant to traditional herbicides. The pro-herbicide nature of benzobicyclon, requiring water for activation, underscores the importance of proper water management in its application. When integrated into existing herbicide programs and used in tank-mixes, benzobicyclon offers enhanced and broadened weed control, making it an invaluable tool for sustainable rice production.

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